

Cholesteryl Hemisuccinate: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest

Compound Name: Cholesteryl hemisuccinate

Cat. No.: B075770

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An in-depth examination of the identification, properties, and applications of **Cholesteryl Hemisuccinate** (CHS) in advanced scientific research. This guide provides researchers, scientists, and drug development professionals with comprehensive technical data, detailed experimental protocols, and a visualization of its role in cellular signaling.

Core Identification and Properties

Cholesteryl hemisuccinate is a cholesterol derivative of significant interest in various biomedical research fields, primarily due to its utility in drug delivery systems and membrane protein stabilization.

Physicochemical Data

Precise identification and characterization are paramount in scientific research. The key quantitative data for **Cholesteryl hemisuccinate** are summarized below.

Property	Value	References
CAS Number	1510-21-0	[1] [2] [3] [4]
Molecular Weight	486.74 g/mol	[1] [2] [3]
Molecular Formula	C ₃₁ H ₅₀ O ₄	[1] [2] [3] [4]

Experimental Protocols

Detailed methodologies are crucial for the replication and advancement of scientific findings. The following sections provide step-by-step protocols for key applications of **Cholesteryl hemisuccinate**.

Preparation of pH-Sensitive Liposomes

Cholesteryl hemisuccinate is a key component in the formulation of pH-sensitive liposomes, which are designed to release their encapsulated contents in the acidic microenvironment of tumors or within cellular endosomes.[\[5\]](#)[\[6\]](#)[\[7\]](#)

Materials:

- Dioleoylphosphatidylethanolamine (DOPE)
- **Cholesteryl hemisuccinate** (CHEMS)
- DSPE-PEG₂₀₀₀ (optional, for increasing circulation time)
- Drug to be encapsulated (e.g., Cisplatin)
- Chloroform and Methanol (2:1, v/v)
- Phosphate-Buffered Saline (PBS), pH 7.4
- Rotary evaporator
- Extruder with polycarbonate membranes (e.g., 100 nm)

Procedure:

- Lipid Film Hydration:
 - Dissolve DOPE and CHEMS (and DSPE-PEG₂₀₀₀ if used) in a chloroform:methanol (2:1, v/v) mixture in a round-bottom flask.[\[6\]](#)
 - Remove the organic solvent using a rotary evaporator to form a thin lipid film on the flask wall.[\[6\]](#)[\[8\]](#)

- Further dry the film under a high vacuum for at least one hour to remove residual solvent.
[8]
- Hydration:
 - Hydrate the lipid film with an aqueous solution (e.g., PBS pH 7.4) containing the drug to be encapsulated. The temperature of the hydration buffer should be above the phase transition temperature of the lipids.
 - Vortex the mixture to form multilamellar vesicles (MLVs).[9]
- Extrusion:
 - To obtain unilamellar vesicles of a defined size, subject the MLV suspension to extrusion through polycarbonate membranes of a specific pore size (e.g., 100 nm) multiple times.
[10] This process should also be carried out at a temperature above the lipid phase transition temperature.

Solubilization of Membrane Proteins

Cholesteryl hemisuccinate is often used as an additive in detergent solutions to enhance the stability of solubilized membrane proteins, which are notoriously unstable outside of their native lipid environment.[11]

Materials:

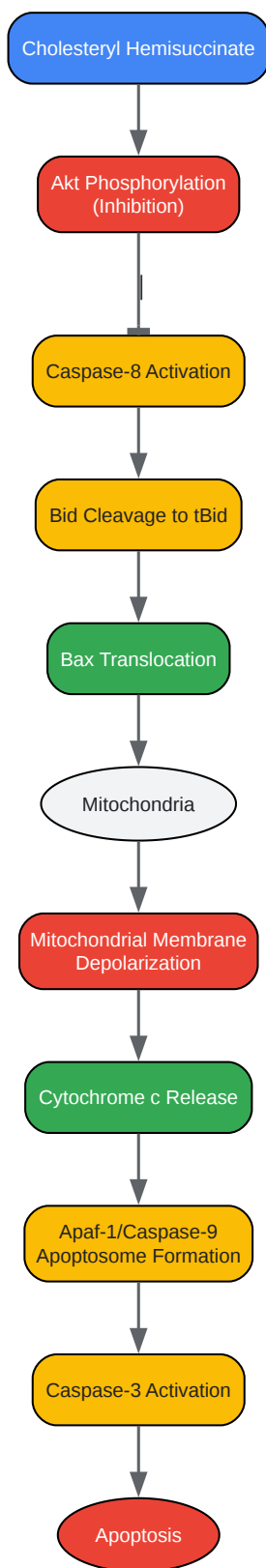
- Detergent (e.g., n-dodecyl- β -D-maltopyranoside, DDM)
- **Cholesteryl hemisuccinate** (CHS)
- Tris buffer (e.g., 1M, pH 8.0)
- Probe sonicator
- Rotator

Procedure:

- Prepare Detergent Stock Solution:
 - Prepare a 10% (w/v) detergent stock solution in a suitable buffer (e.g., 200mM Tris pH 8.0).[\[2\]](#)
- Incorporate **Cholesteryl Hemisuccinate**:
 - Add solid **Cholesteryl hemisuccinate** to the detergent solution to a final concentration of 2% (w/v).[\[2\]](#)
 - Sonicate the mixture continuously until the solution becomes translucent and warm to the touch. This facilitates the incorporation of CHS into the detergent micelles.[\[2\]](#)
 - Place the tube on a rotator at room temperature until the solution becomes completely transparent.[\[2\]](#)
 - The resulting solution contains detergent micelles enriched with **Cholesteryl hemisuccinate**, ready for membrane protein extraction.

Signaling Pathway Visualization

Cholesteryl hemisuccinate has been shown to induce apoptosis in cancer cells through a specific signaling cascade.[\[1\]](#) The following diagram illustrates this proposed pathway.

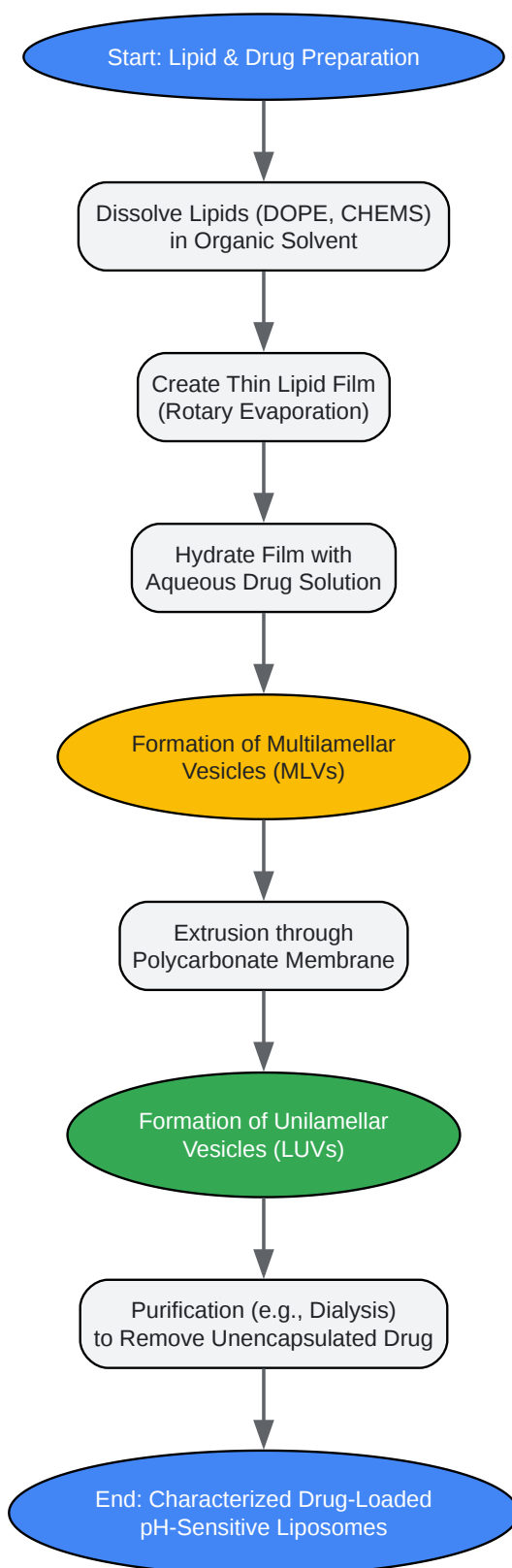


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Proposed apoptotic signaling pathway induced by **Cholesteryl hemisuccinate**.

Experimental Workflow Visualization

The following diagram outlines a typical experimental workflow for the preparation of drug-loaded, pH-sensitive liposomes using **Cholesteryl hemisuccinate**.



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Workflow for preparing drug-loaded pH-sensitive liposomes with **Cholesteryl hemisuccinate**.

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